

An In-depth Technical Guide to Understanding the Chirality of β -Phenylpropionyl-L-phenylalanine

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Compound of Interest

Compound Name: *beta-Phenylpropionyl-L-phenylalanine*

CAS No.: 21888-30-2

Cat. No.: B8745417

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Abstract

The stereochemical configuration of active pharmaceutical ingredients (APIs) is a critical determinant of their pharmacological and toxicological profiles. β -Phenylpropionyl-L-phenylalanine, a dipeptide derivative, possesses multiple chiral centers, making a thorough understanding and rigorous control of its stereochemistry essential for drug development. This guide provides a comprehensive technical overview of the chirality of β -Phenylpropionyl-L-phenylalanine, detailing its molecular structure and the potential stereoisomers. It presents in-depth, field-proven methodologies for chiral discrimination, including High-Performance Liquid Chromatography (HPLC), Circular Dichroism (CD) spectroscopy, and X-ray crystallography. Each section explains the causal science behind experimental choices and provides self-validating protocols to ensure scientific integrity. This document serves as a crucial resource for

scientists engaged in the synthesis, purification, and analysis of this and structurally related chiral molecules.

Introduction: The Imperative of Chirality in Pharmaceutical Sciences

Chirality, the property of a molecule being non-superimposable on its mirror image, is a fundamental concept in drug development.^[1] Enantiomers, the pair of mirror-image stereoisomers, can exhibit profoundly different biological activities.^[1] One enantiomer may be therapeutically active, while the other could be inactive, or worse, responsible for adverse effects. Therefore, the ability to selectively synthesize and analytically confirm the absolute configuration of a single enantiomer is a regulatory and safety mandate. β -Phenylpropionyl-L-phenylalanine presents a classic case of a molecule with multiple stereocenters, where precise stereochemical control is paramount.

Molecular Profile of β -Phenylpropionyl-L-phenylalanine

Chemical Structure and Stereocenters

β -Phenylpropionyl-L-phenylalanine is an N-acylated amino acid derivative. Its structure consists of a β -phenylpropionyl group attached to the amine of an L-phenylalanine residue. The molecule possesses two chiral centers:

- The α -carbon of the L-phenylalanine residue: This is the most apparent chiral center, inherent to the L-amino acid building block.
- The β -carbon of the β -phenylpropionyl group: The position of the phenyl group on the propionyl chain creates a second stereocenter.

The presence of these two centers means that four possible stereoisomers can exist: (R,S), (S,S), (R,R), and (S,R), where the first designation refers to the β -carbon of the propionyl group and the second to the α -carbon of the phenylalanine residue.

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Sources

- 1. [americanlaboratory.com](https://www.americanlaboratory.com) [[americanlaboratory.com](https://www.americanlaboratory.com)]
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